

Introduction: The Versatility of the Phenoxyacetohydrazide Scaffold

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Compound of Interest

Compound Name:	2-(2,5-Dimethylphenoxy)acetohydrazide
CAS No.:	103896-91-9
Cat. No.:	B018082

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The phenoxyacetohydrazide scaffold is a versatile and privileged structure in medicinal chemistry, drawing significant attention for its wide array of biological activities.[1] Historically, the journey of these compounds is tied to the development of phenoxyacetic acids and the discovery of hydrazides as potent bioactive agents, most notably the antitubercular drug isoniazid in the mid-20th century.[2] This foundational work spurred extensive research into related structures, revealing that the combination of a phenoxy group with an acetohydrazide moiety creates a pharmacophore capable of interacting with various biological targets.

Derivatives of this core structure have demonstrated promising anti-inflammatory, anti-angiogenic, anticancer, and antimicrobial properties.[3][4][5][6] Their mechanism of action is often multifactorial, involving the inhibition of key enzymes like cyclooxygenases (COX-1 and COX-2), vascular endothelial growth factor (VEGF), and the induction of apoptosis in cancer cells.[4] This guide offers a comprehensive exploration of phenoxyacetohydrazide compounds, detailing their synthesis, summarizing their biological significance with a focus on underlying mechanisms, and providing detailed experimental protocols for their synthesis and evaluation.

Core Synthesis of Phenoxyacetohydrazide

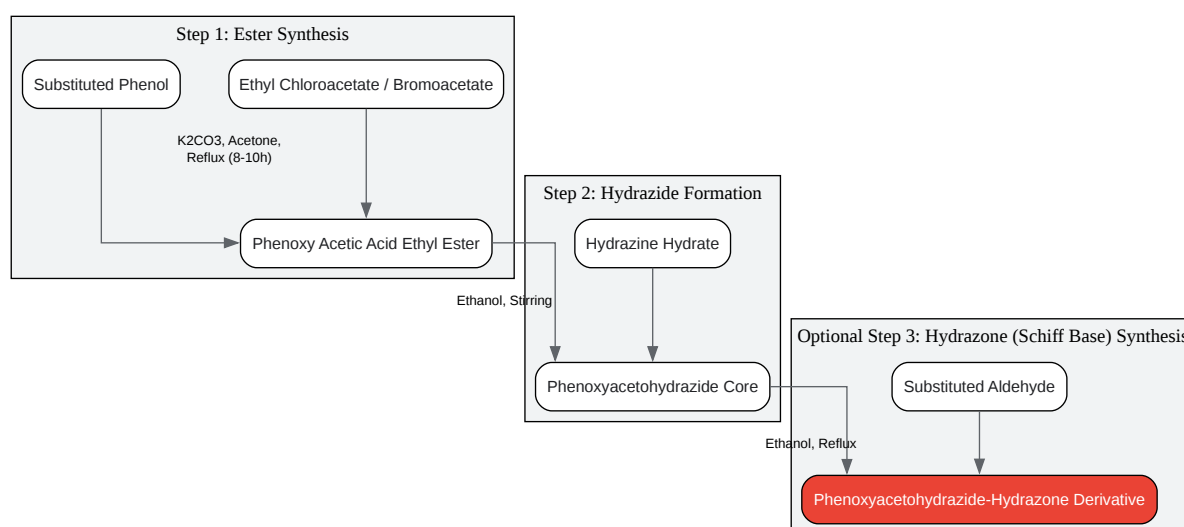
Derivatives

The synthesis of phenoxyacetohydrazide compounds is typically achieved through a reliable and straightforward multi-step process. The causality behind this common synthetic route lies in the sequential formation of stable intermediates, beginning with the ether linkage followed by the creation of the hydrazide group, which can then be further derivatized.

A general and widely adopted synthetic pathway involves two primary steps:

- **Synthesis of Phenoxy Acetic/Butyric Acid Ethyl Esters:** This initial step involves an O-alkylation reaction. A substituted phenol is reacted with an appropriate ethyl ester (like ethyl chloroacetate or ethyl bromoacetate) in the presence of a weak base, such as anhydrous potassium carbonate, and a suitable solvent like dry acetone. The base facilitates the deprotonation of the phenolic hydroxyl group, forming a more nucleophilic phenoxide ion that subsequently attacks the electrophilic carbon of the ester, displacing the halide to form the desired ether linkage. The reaction mixture is typically refluxed for several hours to ensure completion.[\[3\]](#)[\[4\]](#)
- **Formation of the Hydrazide:** The synthesized ester intermediate is then reacted with hydrazine hydrate. The highly nucleophilic hydrazine attacks the electrophilic carbonyl carbon of the ester, leading to the displacement of the ethoxy group and the formation of the stable phenoxyacetohydrazide core. This reaction is often carried out in a solvent such as ethanol.[\[1\]](#)

This core hydrazide is a crucial intermediate that can be readily modified, most commonly by condensation with various aromatic or heterocyclic aldehydes to produce a wide range of phenoxyacetohydrazide-hydrazone derivatives (Schiff bases), further expanding the chemical diversity and biological activity of the scaffold.[\[7\]](#)[\[8\]](#)



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Caption: General synthetic workflow for phenoxyacetohydrazide derivatives.

Biological Activities and Mechanisms of Action

The phenoxyacetohydrazide scaffold has been identified as a key constituent in molecules with significant therapeutic potential. The specific biological activity is largely dictated by the nature and position of substituents on the aromatic rings.

Dual Anti-inflammatory and Anti-angiogenic Activity

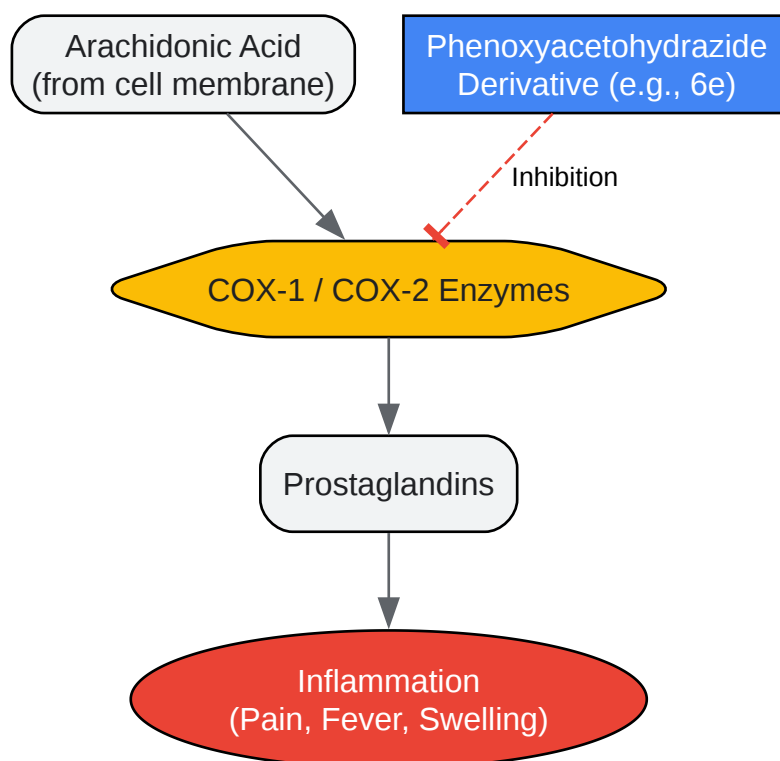
Chronic inflammation and pathological angiogenesis are interconnected processes crucial to the progression of diseases like cancer and rheumatoid arthritis.[9] Certain

phenoxyacetohydrazide derivatives have emerged as promising dual-action agents, capable of modulating both pathways simultaneously.[3][10]

A notable example is a morpholine-substituted phenoxyacetohydrazide, compound 6e, which has demonstrated potent efficacy.[3] In silico molecular docking studies revealed that this compound exhibits strong binding affinities towards key enzymes: vascular endothelial growth factor (VEGF), cyclooxygenase-1 (COX-1), and cyclooxygenase-2 (COX-2).[4][10] The inhibition of COX enzymes is a well-established mechanism for anti-inflammatory drugs, as it blocks the synthesis of prostaglandins, which are key inflammatory mediators. Simultaneously, inhibiting VEGF disrupts the signaling cascade required for angiogenesis, the formation of new blood vessels that is essential for tumor growth and the perpetuation of chronic inflammation. [10]

The efficacy of these compounds has been validated through various assays:

- **In vitro Anti-inflammatory Activity:** The human red blood cell (HRBC) membrane stabilization assay is a common method to assess anti-inflammatory potential. Compound 6e showed a potent effect in this assay, achieving an IC_{50} value of 155 $\mu\text{g/mL}$. [3][4]
- **In vivo Anti-angiogenic Activity:** Using the chick chorioallantoic membrane (CAM) model, compound 6e was shown to inhibit VEGF-induced angiogenesis in a dose-dependent manner. [3][10]
- **In vivo Anti-inflammatory Model:** In the carrageenan-induced paw edema model in rats, the compound effectively reduced edema and neutrophil infiltration, further confirming its anti-inflammatory properties. [3][7]



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Caption: Inhibition of the COX pathway by phenoxyacetohydrazide derivatives.

Anticancer Activity

The phenoxyacetamide and phenoxyacetohydrazide scaffolds are recognized for their potential in developing novel anticancer agents.[4][6] Their mechanism of action often involves the induction of apoptosis (programmed cell death) through the disruption of cellular signaling pathways. Some derivatives have been shown to be particularly effective against liver cancer (HepG2) and breast cancer (MCF-7) cell lines.[6]

For instance, certain phenoxyacetamide derivatives have demonstrated significantly higher cytotoxic activity against HepG2 cells than the reference drug 5-Fluorouracil.[6] Mechanistic studies revealed that these compounds can induce apoptosis by upregulating pro-apoptotic genes and downregulating anti-apoptotic genes, primarily through the intrinsic pathway. Furthermore, they can cause cell cycle arrest, preventing cancer cell proliferation.[6] Molecular docking has also suggested that some of these compounds may act as inhibitors of Poly (ADP-ribose) polymerase-1 (PARP-1), an enzyme critical for DNA repair in cancer cells.[6]

Antimicrobial Activity

Hydrazide-hydrazone derivatives are a well-documented class of compounds with a broad spectrum of antimicrobial activities, including antibacterial and antifungal effects.^{[8][11][12]} The presence of the azometine group ($-\text{NH}-\text{N}=\text{CH}-$) is often considered crucial for their antimicrobial action.^[12] These compounds have shown efficacy against a range of Gram-positive and Gram-negative bacteria, such as *Staphylococcus aureus*, *Bacillus subtilis*, *Escherichia coli*, and *Pseudomonas aeruginosa*.^{[11][13]}

The antimicrobial potency is typically evaluated by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that prevents visible microbial growth. Some hydrazide-hydrazones have exhibited MIC values comparable to or even better than standard antibiotics like ampicillin or ciprofloxacin against specific strains, particularly methicillin-resistant *Staphylococcus aureus* (MRSA).^{[11][13]}

Structure-Activity Relationship (SAR) Insights

The biological potency of phenoxyacetohydrazide derivatives is highly dependent on their structural features. SAR studies help in understanding how different functional groups and their positions influence activity, guiding the design of more effective therapeutic agents.^{[14][15]}

- **Substituents on the Phenoxy Ring:** The electronic properties and position of substituents on the terminal phenyl ring play a critical role. For anti-inflammatory activity, compounds with electron-withdrawing groups (e.g., chloro) at the para-position of the benzylidene ring have shown significant potency.^[7]
- **The Hydrazone Moiety:** The hydrazone linker ($-(\text{CO})-\text{NH}-\text{N}=\text{CH}-$) is considered a key pharmacophoric element, particularly for cyclooxygenase inhibition and antimicrobial effects.^{[8][14]}
- **Nature of the Aldehyde/Ketone Moiety:** For hydrazone derivatives, the aromatic or heterocyclic moiety introduced via the aldehyde condensation step significantly impacts selectivity and potency. For instance, in a series of laccase inhibitors, a slim salicylic aldehyde framework was found to be pivotal for stabilizing the molecule within the enzyme's active site.^[14]

Experimental Protocols

To ensure scientific integrity and reproducibility, detailed methodologies are essential. The following protocols represent standard procedures for the synthesis and biological evaluation of phenoxyacetohydrazide compounds.

Protocol 1: General Synthesis of Phenoxy Acetic Acid Ethyl Ester Derivatives

This protocol is adapted from the procedure described by Mohammed et al. and is a foundational step for creating the core scaffold.^{[3][4]}

Materials:

- Substituted phenol (0.05 mol)
- Substituted ethyl ester (e.g., ethyl chloroacetate) (0.075 mol)
- Anhydrous potassium carbonate (K_2CO_3) (0.075 mol)
- Dry acetone (40 mL)
- Diethyl ether
- Anhydrous sodium sulfate
- Distilled water

Procedure:

- Combine the substituted phenol (0.05 mol), the ethyl ester (0.075 mol), and anhydrous potassium carbonate (0.075 mol) in a round-bottom flask containing 40 mL of dry acetone.
- Reflux the reaction mixture with stirring for 8–10 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.

- Remove the solvent by distillation under reduced pressure.
- Triturate the residual mass with cold water to dissolve and remove the remaining potassium carbonate.
- Extract the aqueous layer with diethyl ether (3 x 30 mL).
- Combine the organic layers and wash with a 10% NaOH solution (3 x 30 mL) followed by water (3 x 30 mL).^[9]
- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to yield the crude phenoxy acetic acid ethyl ester derivative.
- Purify the product by recrystallization or column chromatography as needed.
- Characterize the final product using FTIR, ¹H NMR, ¹³C NMR, and mass spectrometry.^[3]

Protocol 2: In Vitro Antimicrobial Susceptibility Testing (MIC Assay)

This protocol outlines the broth microdilution method for determining the Minimum Inhibitory Concentration (MIC) of a compound against bacterial strains.

Materials:

- Test phenoxyacetohydrazide compounds
- Bacterial strains (e.g., *S. aureus*, *E. coli*)
- Sterile 96-well microplates
- Bacterial growth medium (e.g., Mueller-Hinton Broth)
- Reference antibiotic (e.g., ampicillin)
- Resazurin solution (optional viability indicator)

Procedure:

- **Compound Preparation:** Dissolve the test compounds in a suitable solvent (like DMSO) and prepare a stock solution.
- **Serial Dilution:** In a 96-well microplate, perform two-fold serial dilutions of the test compounds in the bacterial growth medium to achieve a range of final concentrations.
- **Inoculum Preparation:** Prepare a standardized suspension of the target bacterial strain, typically adjusted to a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL. Dilute this suspension in the broth to achieve a final inoculum concentration of about 5×10^5 CFU/mL in each well.
- **Inoculation:** Add the prepared bacterial suspension to each well containing the diluted test compounds. Include a positive control (broth + inoculum, no compound) and a negative control (broth only).
- **Incubation:** Cover and incubate the plates at 37°C for 18–24 hours.
- **MIC Determination:** After incubation, determine the MIC by visually inspecting the wells. The MIC is the lowest concentration of the compound that completely inhibits any visible growth of the microorganism.
- **(Optional) Viability Check:** If visual determination is difficult, add a viability indicator like resazurin. A color change (e.g., blue to pink) indicates metabolic activity (bacterial growth). The MIC is the lowest concentration where the original color is retained.

Conclusion and Future Perspectives

Phenoxyacetohydrazide and its derivatives represent a highly valuable and versatile chemical scaffold in the field of drug discovery. The straightforward and adaptable synthesis allows for the creation of large libraries of compounds for screening. Research has consistently shown that these molecules possess a remarkable range of biological activities, most notably as dual anti-inflammatory/anti-angiogenic agents, as well as potent anticancer and antimicrobial compounds.^{[3][6][11]}

The causality of their efficacy often stems from the ability to interact with and inhibit multiple key enzymes and signaling pathways. Future research should focus on optimizing the scaffold to enhance potency and selectivity for specific targets. A deeper investigation into their mechanisms of action, particularly through advanced proteomic and genomic approaches, will be crucial. Furthermore, exploring novel formulations and drug delivery systems could improve the pharmacokinetic profiles of lead compounds, paving the way for their potential translation into clinical candidates for treating a spectrum of human diseases.

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